

Application Notes and Protocols for OPC-14523 Hydrochloride

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **OPC-14523 hydrochloride**, a novel compound with potential antidepressant properties. The information is intended to guide researchers in its safe handling, experimental design, and data interpretation.

Material Safety Data Sheet (MSDS) Summary

While a specific, official Material Safety Data Sheet for **OPC-14523 hydrochloride** is not publicly available, this summary is based on standard safety information for similar research compounds. Researchers must handle this compound with care, assuming it is a physiologically active and potentially hazardous substance.

Section	Recommendations
Hazard Identification	Harmful if swallowed. May cause skin and eye irritation. The toxicological properties have not been fully investigated.
First Aid Measures	If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician. If on Skin: Wash off immediately with plenty of soap and water. If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If Inhaled: Move person into fresh air. If not breathing, give artificial respiration.
Handling and Storage	Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area, preferably in a chemical fume hood. Wash hands thoroughly after handling. Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
Personal Protection	Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.

Pharmacological Profile

OPC-14523 is characterized as a potent agonist for both sigma (σ) and serotonin 5-HT_{1A} receptors, and it also exhibits affinity for the serotonin transporter.^{[1][2]} This multi-target engagement is believed to contribute to its unique antidepressant-like effects.^{[1][2]}

Table 1: In Vitro Binding Affinities and Functional Activities of OPC-14523

Target	Parameter	Value
Sigma-1 Receptor	IC ₅₀	47 nM
Sigma-2 Receptor	IC ₅₀	56 nM
5-HT _{1a} Receptor	IC ₅₀	2.3 nM
5-HT Transporter	IC ₅₀	80 nM
³ H-5-HT Reuptake Inhibition	IC ₅₀	27 nM

Data compiled from Tottori et al., Neuropharmacology, 2001.[2]

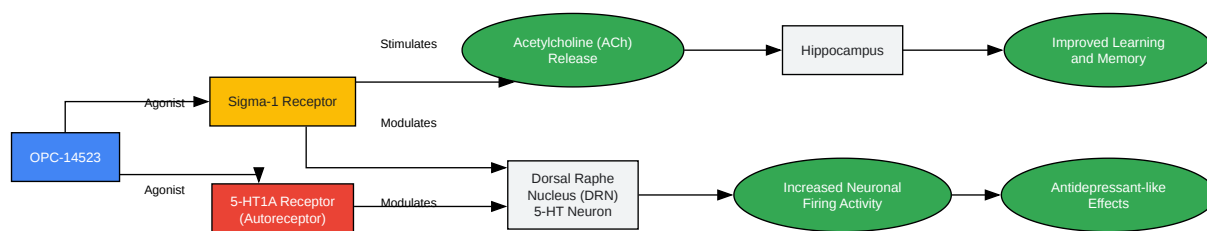
Table 2: In Vivo Efficacy of OPC-14523 in Animal Models of Depression

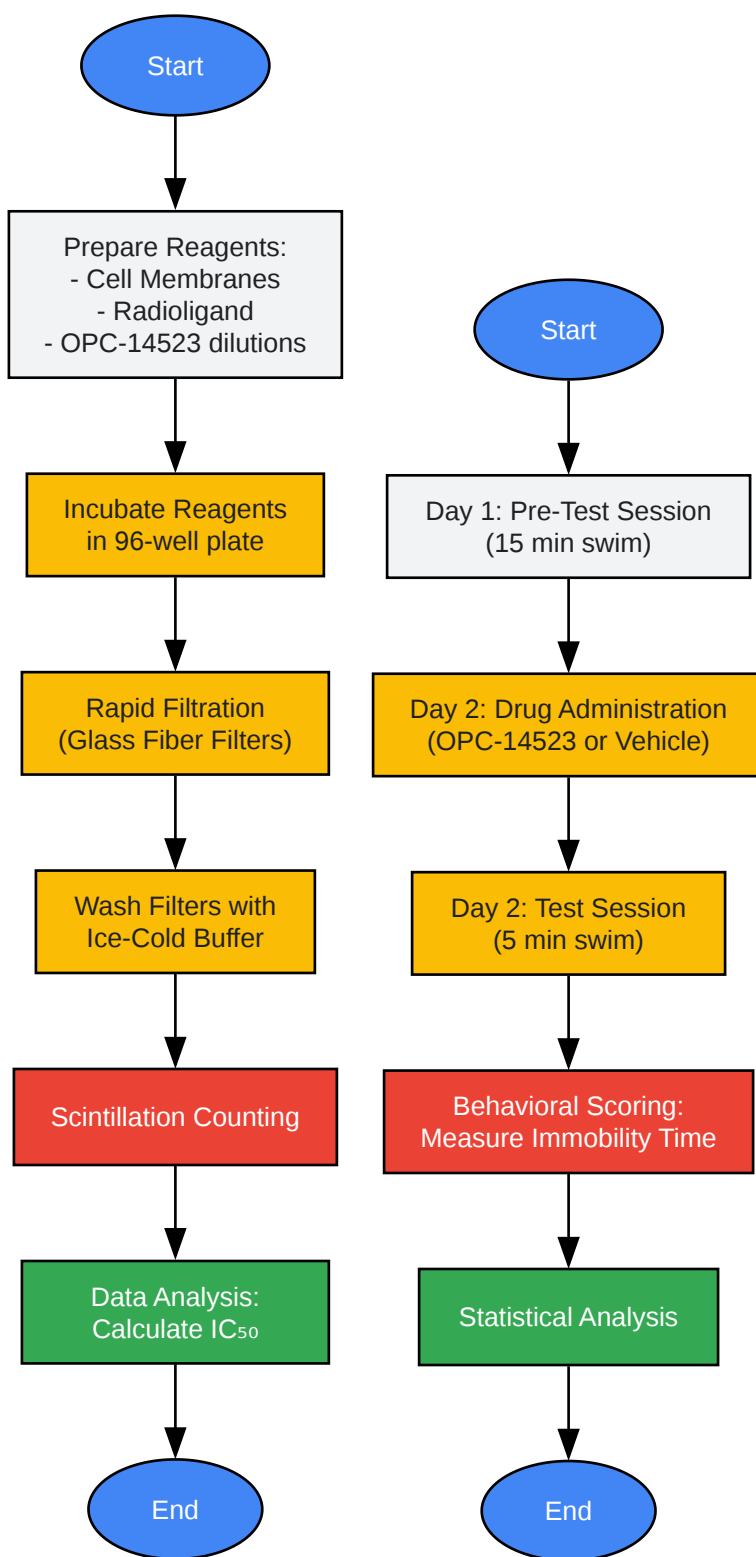
Animal Model	Parameter	Value
Forced Swimming Test (Rats)	ED ₅₀	27 mg/kg (oral)
Forced Swimming Test (Mice)	ED ₅₀	20 mg/kg (oral)

Data compiled from Tottori et al., Neuropharmacology, 2001.[2]

Mechanism of Action and Signaling Pathways

The antidepressant-like effects of OPC-14523 are attributed to its combined action on sigma and 5-HT_{1A} receptors.[2] The stimulation of these receptors is thought to modulate serotonergic neurotransmission.[1] Specifically, studies suggest that OPC-14523 can increase the firing activity of dorsal raphe nucleus (DRN) 5-HT neurons.[1] This effect is distinct from selective serotonin reuptake inhibitors (SSRIs), which initially suppress 5-HT neuron firing.[1]





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References

- 1. Effects of the potential antidepressant OPC-14523 [1-[3-[4-(3-chlorophenyl)-1-piperazinyl]propyl]-5-methoxy-3,4-dihydro-2-quinolinone monomethanesulfonate] a combined sigma and 5-HT1A ligand: modulation of neuronal activity in the dorsal raphe nucleus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antidepressant-like responses to the combined sigma and 5-HT1A receptor agonist OPC-14523 - PubMed [pubmed.ncbi.nlm.nih.gov]
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